

# Application Notes and Protocols for Cellular Imaging with Biotin-4-Fluorescein

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## Compound of Interest

Compound Name: Biotin-4-Fluorescein

Cat. No.: B15552422

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These application notes provide a comprehensive guide to utilizing **Biotin-4-Fluorescein** for cellular imaging. This powerful conjugate leverages the high-affinity interaction between biotin and avidin or streptavidin, combined with the bright fluorescence of fluorescein, to enable sensitive and specific labeling of cellular targets. Detailed protocols for both fixed and live-cell imaging are provided, along with quantitative data and troubleshooting guidance.

## Principle of Biotin-4-Fluorescein in Cellular Imaging

The core of this technique lies in the exceptionally strong and specific non-covalent interaction between biotin (Vitamin B7) and the proteins avidin (from egg white) or streptavidin (from *Streptomyces avidinii*). This bond is one of the strongest known in nature, making it highly stable for imaging applications.[1] **Biotin-4-Fluorescein** is a conjugate molecule where biotin is linked to the fluorophore fluorescein.

The general workflow involves introducing a biotinylated molecule (e.g., an antibody, ligand, or nucleic acid probe) that specifically binds to the cellular target of interest. Subsequently, a fluorescently labeled avidin or streptavidin conjugate, or in this case, a pre-conjugated **Biotin-4-Fluorescein** system with a streptavidin bridge, is used to detect and visualize the target. A key characteristic of **Biotin-4-Fluorescein** is the significant quenching of its fluorescence upon binding to avidin or streptavidin, a phenomenon that can be harnessed for quantitative assays. [2][3][4]

## Data Presentation

### Spectral Properties of Biotin-4-Fluorescein

Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	~492-494 nm	[2]
Emission Maximum ( $\lambda_{em}$ )	~518-523 nm	
Molecular Weight	~644.69 g/mol	
Solvent for Stock Solution	DMSO	

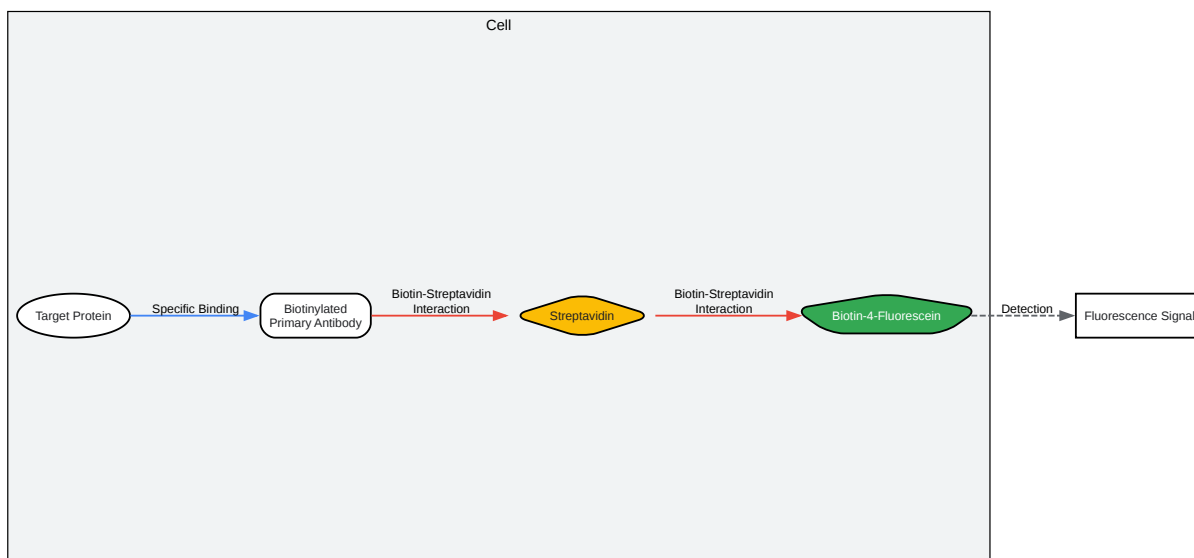
### Fluorescence Quenching upon Binding

The binding of **Biotin-4-Fluorescein** to avidin or streptavidin results in a significant reduction in its fluorescence quantum yield. This quenching is a useful indicator of successful binding.

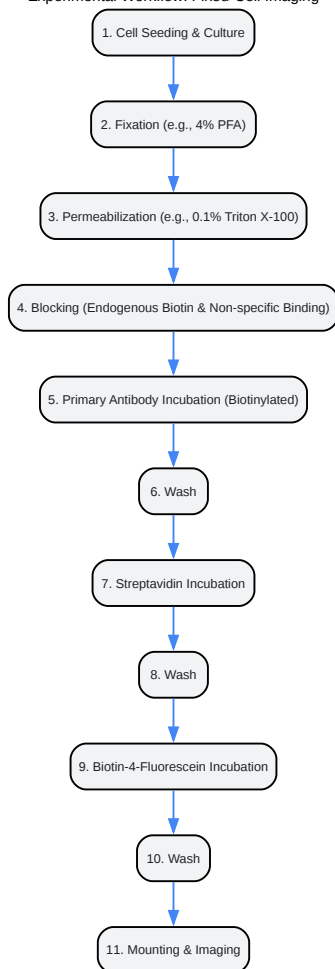
Binding Partner	Fluorescence Quenching	Reference
Avidin/Streptavidin	84-88%	

## Signaling Pathway and Experimental Workflow Diagrams

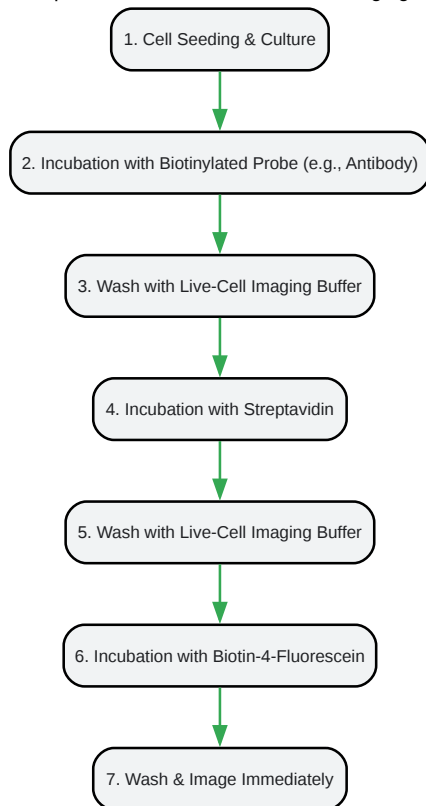
## Avidin-Biotin Signaling Pathway



## Experimental Workflow: Fixed-Cell Imaging



## Experimental Workflow: Live-Cell Imaging



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## References

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